

An In-depth Technical Guide to the Physicochemical Properties of Ametryn

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Compound of Interest

Compound Name: 6-chloro-N-ethyl-N'-propyl-1,3,5-triazine-2,4-diamine

CAS No.: 90952-64-0

Cat. No.: B166573

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This guide provides a comprehensive technical overview of the core physicochemical properties of ametryn, a selective triazine herbicide. Designed for researchers, scientists, and professionals in drug development and environmental science, this document synthesizes key data with practical insights into its chemical behavior, stability, and analytical determination. The structure is designed to offer a logical flow from fundamental chemical identity to its environmental interactions and analytical workflows.

Chemical Identity and Structure

Ametryn, scientifically known as 4-N-ethyl-6-methylsulfanyl-2-N-propan-2-yl-1,3,5-triazine-2,4-diamine, is a member of the methylthio-1,3,5-triazine class of compounds.^[1] Its herbicidal activity stems from the inhibition of photosynthesis at photosystem II and other enzymatic processes.^{[1][2][3][4]} Ametryn is primarily used for the control of annual broadleaf weeds and grasses in various crops, including pineapple, sugarcane, bananas, corn, and potatoes.^{[1][3][5][6]}

Identifier	Value	Source
IUPAC Name	4-N-ethyl-6-methylsulfanyl-2-N-propan-2-yl-1,3,5-triazine-2,4-diamine	PubChem[1]
CAS Number	834-12-8	ChemicalBook, EXTOXNET[3][5]
Molecular Formula	C ₉ H ₁₇ N ₅ S	PubChem, Santa Cruz Biotechnology[1][7]
Molecular Weight	227.33 g/mol	PubChem, MedchemExpress[1][4][6]
Chemical Structure	(See Figure 1)	

Core Physicochemical Properties

The physical and chemical characteristics of ametryn dictate its behavior in various applications and its fate in the environment. These properties are summarized below.

Physical State and Appearance

Under standard conditions, ametryn presents as a white to off-white crystalline powder or solid with no discernible odor.[3][5][8][9] This crystalline nature is a key factor in its formulation into wettable powders and water-dispersible granules for agricultural use.[2][8]

Thermal Properties

The thermal stability of a compound is critical for storage and handling. Ametryn exhibits a relatively sharp melting point and an estimated high boiling point, indicative of a stable solid compound.

Property	Value	Conditions	Source
Melting Point	84-89 °C (183-192 °F)	Ambient Pressure	PubChem, ChemicalBook, EXTOXNET[1][3][5][6] [10]
Boiling Point	~337-346 °C	Estimated at 98.6- 101.3 kPa	PubChem, ChemicalBook[1][11]
Vapor Pressure	2.74 x 10 ⁻⁶ mm Hg	25 °C	PubChem, Regulations.gov[1][12]
0.365 mPa (2.74 x 10 ⁻⁶ torr)	20 °C	AERU, EXTOXNET[2] [3]	

The low vapor pressure of ametryn signifies that it is not highly volatile, which minimizes its loss to the atmosphere after application.[2][13]

Density

Property	Value	Conditions	Source
Density	1.18 g/cm ³	22 °C	PubChem, AERU[1][2]

Solubility

Solubility is a pivotal parameter influencing ametryn's bioavailability, mobility in soil, and formulation types. It is moderately soluble in water but shows high solubility in several organic solvents.[2][3]

Solvent	Solubility	Temperature	Source
Water	185 - 209 mg/L	20-25 °C	EXTOXNET, ChemicalBook, Regulations.gov[3][5] [9][12]
Acetone	610 - 620 g/L	25 °C	PubChem, EXTOXNET[1][3]
Methanol	510 - 516 g/L	25 °C	PubChem, EXTOXNET, Regulations.gov[1][3] [12]
Toluene	460 - 470 g/L	25 °C	PubChem, EXTOXNET, Regulations.gov[1][3] [12]
Methylene Chloride	614 g/L	Not Specified	Regulations.gov[12]
n-Octanol	220 - 242 g/L	25 °C	PubChem, EXTOXNET, Regulations.gov[1][3] [12]
Hexane	12 - 14 g/L	25 °C	PubChem, EXTOXNET, Regulations.gov[1][3] [12]

This solubility profile explains its potential for leaching in soil under high rainfall conditions and its formulation as emulsifiable concentrates.[3]

Partition and Dissociation Constants

The octanol-water partition coefficient (Log Kow) and the acid dissociation constant (pKa) are crucial for predicting the environmental partitioning and bioavailability of ametryn.

Parameter	Value	Conditions	Source
Log Kow (Log P)	2.63 - 3.09	20-25 °C, pH 7	AERU, Regulations.gov, Human Metabolome Database[2][12][14]
pKa	4.02	20 °C	Regulations.gov[12]

A Log Kow value in this range suggests a moderate potential for partitioning from water into organic matrices, such as soil organic matter and biological tissues.[11] However, its estimated bioconcentration factor (BCF) in fish is low, suggesting that bioaccumulation is not a significant concern.[11] The pKa indicates that ametryn is a very weak base.[2]

Henry's Law Constant

Parameter	Value	Source
Henry's Law Constant	$3.9 \times 10^{-9} \text{ atm}\cdot\text{m}^3/\text{mol}$	PubChem[1]
$4.10 \times 10^{-4} \text{ Pa}\cdot\text{m}^3/\text{mol}$	AERU[2]	

The low Henry's Law constant indicates that ametryn is not expected to volatilize significantly from moist soil or water surfaces.[1][13]

Stability and Degradation

Ametryn's persistence in the environment is governed by its stability under various conditions.

- **pH Stability:** It is stable in neutral, weakly acidic, and weakly alkaline environments.[1] However, it undergoes hydrolysis to an inactive hydroxy derivative under strongly acidic (pH 1) or strongly alkaline (pH 13) conditions.[1][9]
- **Photostability:** Ametryn is slowly decomposed by ultraviolet (UV) light.[1]
- **Thermal Stability:** It is described as very stable over several years of shelf life with only slight sensitivity to extreme temperatures.[1][11]

- Biodegradation: The primary mechanism for ametryn's breakdown in soil is microbial degradation.[3][11] Its half-life in soil can range from 70 to 250 days, depending on soil type and climate.[3] The degradation process often involves N-dealkylation and oxidation of the methylthio group.[11]

Experimental Protocols: Analytical Determination

Accurate quantification of ametryn in environmental and biological matrices is essential for regulatory monitoring and research. Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are the most common and robust methods.

Sample Preparation: QuEChERS Method for Water Samples

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined extraction and cleanup technique widely adopted for pesticide residue analysis. An adapted protocol for water samples is detailed below.[15]

Protocol:

- Sample Collection: Collect 10 mL of the water sample in a 50 mL centrifuge tube.
- Extraction: Add 10 mL of acetonitrile to the tube.
- Salting Out: Add 2 g of anhydrous magnesium sulfate (MgSO_4) and 1 g of sodium chloride (NaCl).
- Shaking: Cap the tube and shake vigorously for 1 minute to ensure proper partitioning of ametryn into the acetonitrile layer.
- Centrifugation: Centrifuge the tube at 4000 rpm for 5 minutes.
- Supernatant Collection: Carefully transfer the upper acetonitrile layer (containing ametryn) into a clean vial for analysis. For highly complex matrices, a dispersive solid-phase extraction (d-SPE) cleanup step with PSA (primary secondary amine) and C18 sorbents may be added to remove interferences.[16]

- Analysis: The extract is now ready for injection into the GC-MS or LC-MS/MS system.

Instrumental Analysis: GC-MS

GC-MS provides excellent sensitivity and selectivity for the determination of ametryn.

Typical GC-MS Parameters:

- Injector: Splitless mode, 250 °C.
- Column: 5% Phenyl-methylpolysiloxane column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Program: Initial temperature of 80 °C, hold for 1 min, ramp to 280 °C at 20 °C/min, hold for 5 min.
- MS Interface: 280 °C.
- Ion Source: Electron Ionization (EI) at 70 eV, 230 °C.
- Detection Mode: Selected Ion Monitoring (SIM) for quantitative analysis, using characteristic ions such as m/z 227 and 44.^[15] A full scan mode can be used for qualitative confirmation.

Visualization of Analytical Workflow

The following diagram illustrates the general workflow for the determination of ametryn in an environmental sample, from collection to final analysis.



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Caption: General workflow for ametryn residue analysis.

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